

Spectroscopic data (NMR, IR, MS) of Butadiene sulfone-2,2,5,5-d4.

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Compound of Interest

Compound Name: Butadiene sulfone-2,2,5,5-d4

CAS No.: 20966-34-1

Cat. No.: B3421135

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An In-depth Technical Guide to the Spectroscopic Analysis of **Butadiene Sulfone-2,2,5,5-d4**

Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **Butadiene sulfone-2,2,5,5-d4** (CAS: 20966-34-1).^[1] Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document moves beyond a simple data repository. It delves into the causality behind experimental choices, offers field-proven protocols, and provides a framework for interpreting the spectral data with a focus on the unique signatures introduced by deuterium labeling. Each section is grounded in authoritative references and presents data in a clear, accessible format to support rigorous scientific inquiry.

Introduction to Butadiene Sulfone-2,2,5,5-d4

Butadiene sulfone-2,2,5,5-d4, also known as 2,2,5,5-tetradeutero-3-sulfolene, is a deuterated isotopologue of 3-sulfolene. Its primary application is as a convenient, solid source for generating butadiene-1,1,4,4-d4 gas through a retro-cheletropic reaction upon heating.^[2] This

makes it a valuable precursor in mechanistic studies, polymer science, and as a standard in analytical chemistry where isotopic labeling is required to trace reaction pathways or quantify analytes.

Understanding its spectroscopic profile is paramount for verifying its isotopic purity and structural integrity before use. The introduction of four deuterium atoms at the alpha-positions to the sulfonyl group dramatically alters its spectroscopic fingerprint compared to its non-deuterated counterpart.

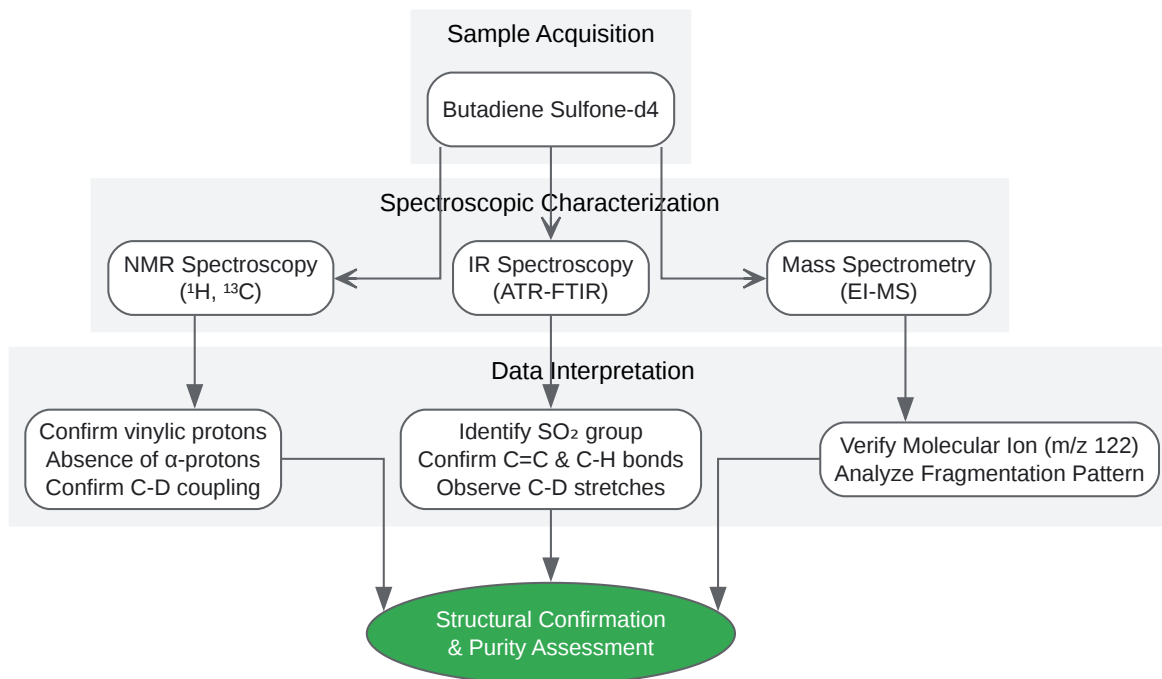
Table 1: Physicochemical Properties of **Butadiene Sulfone-2,2,5,5-d4**

Property	Value	Source
CAS Number	20966-34-1	[1]
Molecular Formula	C ₄ D ₄ H ₂ O ₂ S	
Molecular Weight	122.18 g/mol	[1]
Monoisotopic Mass	122.03395759 Da	[1]
Melting Point	67-68 °C	[3]
Appearance	Solid	[3]
Isotopic Purity	Typically ≥98 atom % D	[3]

Spectroscopic Analysis Workflow

The comprehensive characterization of **Butadiene sulfone-2,2,5,5-d4** involves a multi-technique approach. Each method provides a unique piece of the structural puzzle. The logical workflow ensures that the identity, purity, and isotopic incorporation are unambiguously confirmed.

Figure 1. Integrated Spectroscopic Analysis Workflow



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Caption: Integrated workflow for the structural verification of **Butadiene sulfone-2,2,5,5-d4**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for confirming the precise location of isotopic labels. The absence of signals in the ¹H NMR spectrum and the characteristic coupling patterns in the ¹³C NMR spectrum provide definitive evidence of deuteration at the 2- and 5-positions.

Expertise & Experience: Causality Behind Experimental Choices

- Choice of Solvent: Deuterated chloroform (CDCl₃) is an excellent choice as it readily dissolves the compound and its residual proton signal ($\delta \approx 7.26$ ppm) does not interfere with the expected signals of the analyte.^[4]

- **^1H NMR Analysis:** The key diagnostic feature is the comparison with the spectrum of unlabeled butadiene sulfone, which shows two signals: one for the α -protons (~ 3.75 ppm) and one for the vinylic protons (~ 6.08 ppm).[5] For the d4-analog, the signal at ~ 3.75 ppm should be absent (or present only as a very minor peak, indicative of isotopic impurity), providing a direct measure of the success of deuteration.
- **^{13}C NMR Analysis:** Deuterium has a spin $I=1$, which couples to adjacent ^{13}C nuclei. A CD_2 group will split the carbon signal into a quintet (1:2:3:2:1 ratio) due to $^2J(\text{C},\text{D})$ coupling. This provides unambiguous confirmation of deuteration at the carbon backbone. The vinylic carbons will appear as sharp singlets.

Experimental Protocol: NMR Sample Preparation

- Weigh approximately 5-10 mg of **Butadiene sulfone-2,2,5,5-d4** directly into a clean, dry NMR tube.
- Add approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Cap the NMR tube and gently agitate or vortex until the solid is completely dissolved.
- Place the tube in the NMR spectrometer and acquire the ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra according to standard instrument parameters.

Predicted NMR Data and Interpretation

Table 2: Predicted NMR Spectroscopic Data (in CDCl_3)

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H	~ 6.1	Singlet	Vinylic Protons (H-3, H-4)
^{13}C	~ 127	Singlet	Vinylic Carbons (C-3, C-4)
^{13}C	~ 55	Quintet	Deuterated Carbons (C-2, C-5)

The ^1H NMR spectrum is expected to be remarkably simple, showing a single peak for the two equivalent vinylic protons. The integral of this peak relative to any residual, non-deuterated starting material provides a quantitative measure of isotopic purity.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. For **Butadiene sulfone-2,2,5,5-d₄**, the key signatures are the strong sulfonyl group absorptions and the vibrations of the carbon-carbon double bond.

Expertise & Experience: Causality Behind Experimental Choices

- **Technique:** Attenuated Total Reflectance (ATR) is the preferred method for solid samples. It requires minimal sample preparation and provides high-quality, reproducible spectra without the need for making KBr pellets or mulls. PubChem confirms the availability of ATR-IR data for this compound.[\[1\]](#)
- **Spectral Interpretation:** The most prominent features in the IR spectrum of a sulfone are the symmetric and asymmetric stretching vibrations of the SO_2 group, which are typically very strong and occur in the $1100\text{--}1350\text{ cm}^{-1}$ region.[\[6\]](#) Deuteration introduces C-D bonds, whose stretching frequencies appear at a lower wavenumber ($\sim 2100\text{--}2250\text{ cm}^{-1}$) compared to C-H bonds ($\sim 2850\text{--}3000\text{ cm}^{-1}$) due to the heavier mass of deuterium. This provides another point of confirmation for isotopic labeling.

Experimental Protocol: ATR-IR Spectroscopy

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a soft tissue dampened with isopropanol and allowing it to dry completely.
- Record a background spectrum of the empty ATR accessory.
- Place a small amount (a few milligrams) of the solid **Butadiene sulfone-2,2,5,5-d₄** onto the crystal.
- Apply pressure using the ATR press to ensure good contact between the sample and the crystal.

- Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- Perform an automatic ATR correction using the instrument software.

Predicted IR Data and Interpretation

Table 3: Predicted IR Absorption Frequencies

Wavenumber (cm^{-1})	Intensity	Assignment
~3100	Medium	Vinylic =C-H Stretch
~2250	Medium-Weak	C-D Stretch
~1630	Medium-Weak	C=C Stretch
~1310	Strong	Asymmetric SO_2 Stretch
~1130	Strong	Symmetric SO_2 Stretch

The presence of strong bands in the ~1310 and ~1130 cm^{-1} regions is definitive for the sulfonyl group.[6] The observation of C-D stretching bands, which are absent in the unlabeled compound, confirms deuteration.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of the compound and its fragmentation patterns, which can be used to deduce its structure.

Expertise & Experience: Causality Behind Experimental Choices

- Ionization Method: Electron Impact (EI) is a robust and common ionization technique for relatively small, thermally stable organic molecules. It typically produces a clear molecular ion peak and a rich fragmentation pattern that is highly reproducible and useful for structural elucidation.

- **Key Fragmentation Pathway:** Butadiene sulfone and its derivatives are well-known to undergo a retro-cheletropic reaction upon heating or under EI conditions. This involves the concerted cleavage of two carbon-sulfur bonds, eliminating sulfur dioxide (SO_2) and forming a diene. For the d4-analog, this pathway is expected to be dominant, leading to the loss of neutral SO_2 (64 Da) and the formation of a butadiene-1,1,4,4-d4 radical cation (m/z 58). This fragmentation is a powerful diagnostic tool.

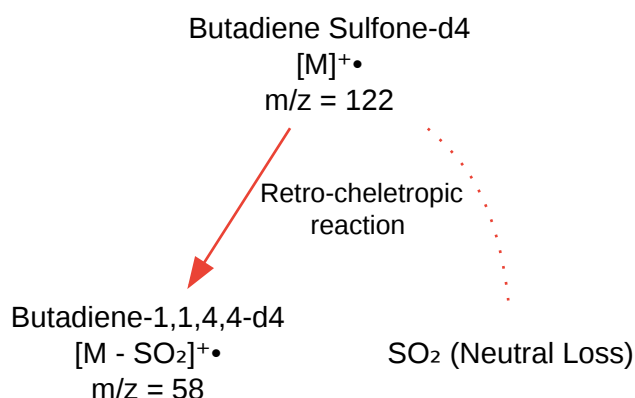
Experimental Protocol: Electron Impact Mass Spectrometry (EI-MS)

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids.
- Heat the probe gently to volatilize the sample into the ion source.
- Ionize the gaseous molecules using a standard electron energy of 70 eV.
- Accelerate the resulting ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- Detect the ions to generate the mass spectrum.

Predicted Mass Spectrum and Fragmentation Analysis

The mass spectrum will provide the molecular weight and key structural fragments.

Figure 2. Proposed EI-MS Fragmentation of Butadiene Sulfone-d4



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Caption: Primary fragmentation pathway via retro-cheletropic elimination.

Table 4: Predicted Mass Spectrometry Data (EI)

m/z	Predicted Intensity	Assignment
122	Medium	Molecular Ion [M] ⁺ •
64	Medium	[SO ₂] ⁺ •
58	High (Base Peak)	[C ₄ D ₄ H ₂] ⁺ • (Loss of SO ₂)

The molecular ion peak at m/z 122 confirms the molecular weight of the deuterated compound. [1] The base peak is predicted to be at m/z 58, corresponding to the stable butadiene-d4 radical cation, which is highly characteristic of this molecular scaffold.

Safety Precautions

Butadiene sulfone-2,2,5,5-d4 is classified as causing serious eye damage (H318). [1][7] Appropriate personal protective equipment (PPE), including safety glasses or goggles and gloves, must be worn at all times when handling this chemical. [7] All manipulations should be carried out in a well-ventilated area or a fume hood.

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